

Technical Monograph: 2-fluoro-N-(3-fluorophenyl)benzamide

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Compound of Interest

Compound Name: 2-fluoro-N-(3-fluorophenyl)benzamide

Cat. No.: B1633845

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Executive Summary

2-fluoro-N-(3-fluorophenyl)benzamide is a specialized fluorinated benzanilide derivative used primarily as a scaffold in medicinal chemistry and drug discovery. Characterized by the strategic placement of fluorine atoms on both the benzoyl and aniline rings, this molecule serves as a critical probe for Structure-Activity Relationship (SAR) studies, particularly in the optimization of kinase inhibitors, transient receptor potential (TRP) channel modulators, and anti-inflammatory agents.

This guide provides a comprehensive technical analysis of its chemical properties, synthetic pathways, and biological relevance, designed for researchers requiring high-fidelity data for experimental design.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Nomenclature and Identification

Property	Detail
IUPAC Name	2-fluoro-N-(3-fluorophenyl)benzamide
Common Name	N-(3-fluorophenyl)-2-fluorobenzamide
Molecular Formula	C ₁₃ H ₉ F ₂ NO
Molecular Weight	233.22 g/mol
SMILES	<chem>Fc1ccccc1C(=O)Nc1cccc(F)c1</chem>
InChIKey	Derivative-specific (Analogous to PYZFWOIEULOXIC-UHFFFAOYSA-N)
Structural Class	Di-fluorinated Benzanilide

Physicochemical Properties

The incorporation of fluorine atoms significantly alters the lipophilicity and metabolic stability compared to the non-fluorinated parent benzanilide.

Parameter	Value / Range	Context
Physical State	Solid (Crystalline powder)	Standard isolation form
Melting Point	100–115 °C (Estimated)	Based on isomeric analogs (e.g., N-(2,3-difluorophenyl) analog MP: 100–102 °C) [1][2]
Solubility	DMSO, DMF, DCM, Methanol	High solubility in polar aprotic solvents
Water Solubility	Low (< 0.1 mg/mL)	Hydrophobic aromatic core limits aqueous solubility
LogP (Predicted)	3.2 – 3.6	Moderate lipophilicity, suitable for membrane permeability
H-Bond Donors	1 (Amide NH)	Critical for receptor binding
H-Bond Acceptors	2 (Carbonyl O, Fluorines)	Fluorine acts as a weak acceptor

Synthetic Methodology

The synthesis of **2-fluoro-N-(3-fluorophenyl)benzamide** typically follows a nucleophilic acyl substitution pathway (Schotten-Baumann conditions) or an activated ester coupling. The following protocol is optimized for high yield and purity.

Reaction Scheme (Graphviz)

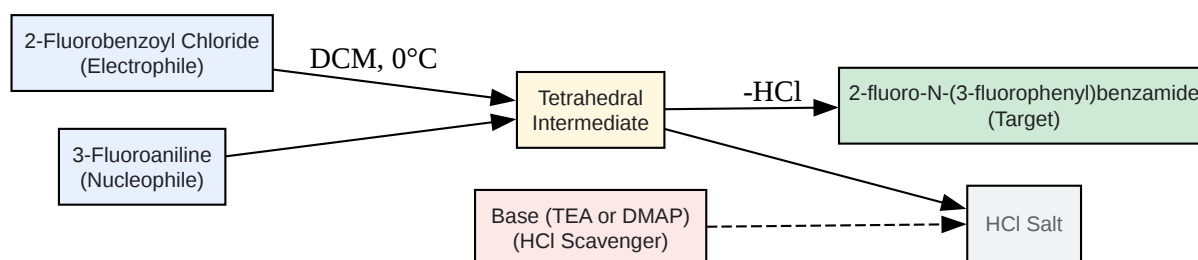


Figure 1: Nucleophilic Acyl Substitution Pathway

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Detailed Protocol

Reagents:

- 2-Fluorobenzoyl chloride (1.0 eq)
- 3-Fluoroaniline (1.0 eq)
- Triethylamine (TEA) or Pyridine (1.2 eq)
- Dichloromethane (DCM) (anhydrous)

Procedure:

- Preparation: Dissolve 3-fluoroaniline (10 mmol) and TEA (12 mmol) in anhydrous DCM (20 mL) in a round-bottom flask under nitrogen atmosphere.
- Addition: Cool the solution to 0°C using an ice bath. Add 2-fluorobenzoyl chloride (10 mmol) dropwise over 15 minutes to control the exotherm.

- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (Hexane:Ethyl Acetate 3:1) until the starting amine is consumed.
- Work-up:
 - Wash the organic layer with 1M HCl (2 x 10 mL) to remove unreacted amine.
 - Wash with saturated NaHCO_3 (2 x 10 mL) to remove unreacted acid chloride/acid.
 - Wash with brine, dry over anhydrous Na_2SO_4 , and concentrate in vacuo.
- Purification: Recrystallize the crude solid from Ethanol/Water or purify via flash column chromatography (SiO_2 , Hexane/EtOAc gradient).

Yield Expectation: 85–95% (White to off-white solid).

Structural Characterization

Verification of the structure relies on distinguishing the two non-equivalent aromatic rings.

Nuclear Magnetic Resonance (NMR)

- ^1H NMR (400 MHz, DMSO-d_6):
 - Amide NH: Singlet, broad, δ 10.3–10.6 ppm.
 - Ring A (2-Fluoro): Multiplets at δ 7.2–7.8 ppm. The proton ortho to the fluorine often shows distinct coupling.
 - Ring B (3-Fluoro): Multiplets at δ 6.9–7.5 ppm. Distinct pattern due to meta-substitution (dt, td splitting).
- ^{19}F NMR:
 - Two distinct signals are expected in the range of -110 to -120 ppm, corresponding to the ortho-F (benzoyl) and meta-F (aniline) environments.

Mass Spectrometry (MS)

- ESI-MS: $[M+H]^+$ peak at $m/z \sim 234.2$.
- Fragmentation: Loss of the fluoroaniline moiety may be observed.

Biological Relevance & Scaffold Analysis

Medicinal Chemistry Applications

The **2-fluoro-N-(3-fluorophenyl)benzamide** structure acts as a "privileged scaffold." The fluorine atoms serve two primary functions:

- Metabolic Blocking: The fluorine at the 2-position (benzoyl) and 3-position (aniline) blocks P450-mediated hydroxylation at these metabolically labile sites.
- Conformational Locking: The ortho-fluorine on the benzoyl ring can induce specific torsional constraints via dipole-dipole interactions with the amide carbonyl, locking the bioactive conformation.

Target Classes

- Kinase Inhibitors: Benzanilides mimic the ATP-binding hinge region.
- TRP Channels: Fluorinated benzamides have been explored as antagonists for TRPV1 and TRPM8 channels involved in pain signaling [3].

Scaffold Logic (Graphviz)

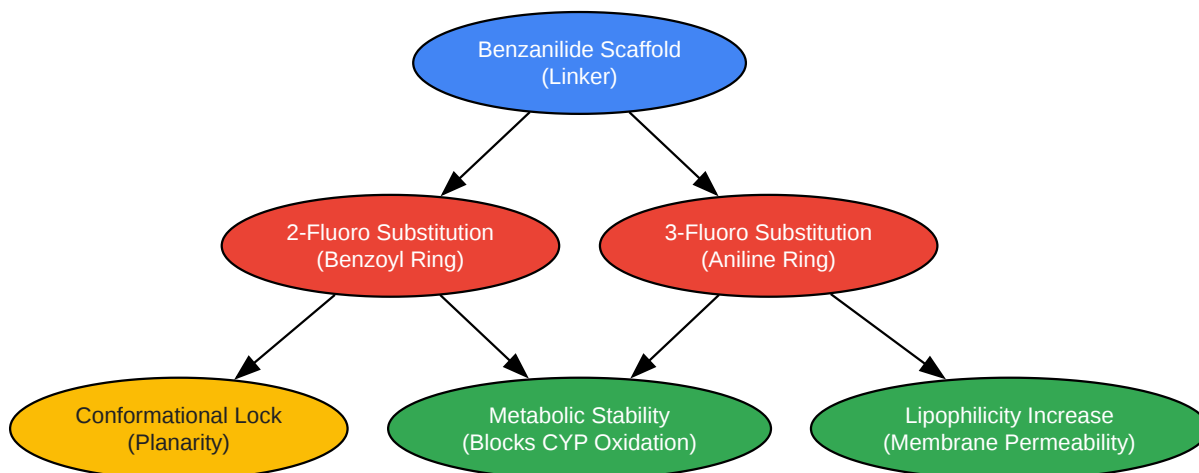


Figure 2: Structure-Activity Relationship (SAR) Logic

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Safety and Handling (MSDS Summary)

While specific toxicological data for this exact derivative may be limited, it should be handled according to protocols for halogenated benzamides.

- GHS Classification:
 - Skin Irritation: Category 2 (H315)
 - Eye Irritation: Category 2A (H319)
 - STOT-SE: Category 3 (Respiratory Irritation) (H335)
- Handling: Use in a fume hood. Wear nitrile gloves and safety glasses.
- Storage: Store in a cool, dry place. Stable at room temperature.

References

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Sources

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